

Diethyl Tartrate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Diethyl tartrate

Cat. No.: B3433591

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling procedures for **diethyl tartrate**. The information is compiled and presented to meet the needs of laboratory personnel, including researchers, scientists, and professionals in drug development, ensuring safe and compliant use of this chemical.

Chemical Identification and Properties

Property	Value	Reference
Chemical Name	Diethyl (2R,3R)-2,3-dihydroxybutanedioate	[1]
Synonyms	Diethyl L-tartrate, L(+)-Tartaric acid diethyl ester	[2][3]
CAS Number	87-91-2	[2]
Molecular Formula	C8H14O6	[2][4]
Molecular Weight	206.19 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[3][5]
Odor	Mild, fruity, wine-like	[3]
Boiling Point	280 °C (536 °F)	[2][5]
Melting Point	17 °C (62.6 °F)	[2][5]
Flash Point	93 °C (199.4 °F) - Closed Cup	[2][6][7][8][9]
Density	1.204 g/mL at 25 °C	[9]
Solubility	Insoluble in water.	[10]

Hazard Identification and GHS Classification

Diethyl tartrate is classified as a combustible liquid that can cause skin and serious eye irritation.[2]

GHS Classification:

Category	Classification
Flammable Liquids	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A

Signal Word: Warning[2]

Hazard Statements:

- H227: Combustible liquid.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[2]
- P337+P313: If eye irritation persists: Get medical advice/attention.[2]
- P403+P235: Store in a well-ventilated place. Keep cool.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

Handling

- Ventilation: Use in a well-ventilated area. Local exhaust ventilation is recommended to keep airborne concentrations low.[2][11]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles or a face shield.[2][6][12]

- Hygiene: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in areas where **diethyl tartrate** is handled.[\[2\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.[\[2\]](#)[\[6\]](#)

Storage

- Container: Store in a tightly closed container.[\[2\]](#)[\[11\]](#)
- Conditions: Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[11\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[11\]](#)[\[13\]](#)

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [12] [13]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek medical attention if irritation develops. [2] [6] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [6] [12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [6] [12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[6\]](#)[\[12\]](#)[\[13\]](#)
- Specific Hazards: The substance is a combustible liquid.[\[2\]](#) Thermal decomposition can produce carbon oxides.[\[2\]](#)[\[11\]](#)[\[13\]](#) Containers may explode when heated.[\[6\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[12\]](#)[\[13\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: Workflow for responding to a **diethyl tartrate** spill.

Exposure Controls and Personal Protection

Exposure Limits

Currently, there are no established occupational exposure limits (PEL, TLV, REL) for **diethyl tartrate**.^[2]

Engineering Controls

- Ventilation: A well-ventilated area with local exhaust is crucial to minimize inhalation exposure.^[2]
- Eyewash Stations: Facilities storing or using **diethyl tartrate** should be equipped with an eyewash station.^[2]

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **diethyl tartrate**.

Recommended Personal Protective Equipment (PPE) for Handling Diethyl Tartrate

Eye Protection:
Chemical safety goggles or face shield

Hand Protection:
Chemical-resistant gloves (e.g., nitrile, neoprene)

Body Protection:
Lab coat or chemical-resistant apron

Respiratory Protection:
Not typically required with adequate ventilation.
Use a respirator with organic vapor cartridges if ventilation is inadequate.

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Caption: Recommended PPE for handling **diethyl tartrate**.

Stability and Reactivity

Parameter	Description
Reactivity	No specific reactivity hazards are known.[13]
Chemical Stability	Stable under recommended storage conditions. [2][13]
Possibility of Hazardous Reactions	Hazardous polymerization will not occur.[6]
Conditions to Avoid	Heat, flames, sparks, and other sources of ignition. Incompatible materials.[2][6]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.[2][11][13]
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon thermal decomposition.[2][11][13]

Toxicological and Ecological Information

Toxicological Information

Detailed toxicological data for **diethyl tartrate** is limited.

- Acute Toxicity: No data is available for oral, dermal, or inhalation toxicity.[2][12][13]
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2]
- Respiratory or Skin Sensitization: No data available.[13]
- Germ Cell Mutagenicity: No data available.[13]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[2][13]
- Reproductive Toxicity: No data available.[13]
- Symptoms of Exposure: May cause redness, pain, and itching of the skin and eyes.[2]
Inhalation may irritate the respiratory system.[2] Overexposure may lead to headache, dizziness, tiredness, nausea, and vomiting.[6]

Ecological Information

- Toxicity to Fish: LC50 for Pimephales promelas (fathead minnow) is 650 mg/L for 96 hours. [2]
- Persistence and Degradability: Expected to be biodegradable.[11]
- Bioaccumulative Potential: Low to moderate potential for bioaccumulation.[11]

Disposal Considerations

Dispose of **diethyl tartrate** and its container in accordance with all applicable local, state, and federal regulations.[2] Do not allow the product to enter drains or waterways.[2] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[2]

This guide is intended for informational purposes only and should not be used as a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet (SDS) for **diethyl tartrate** before use.

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